

gas chromatography-mass spectrometry (GC-MS) protocol for imazaquin

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Compound of Interest

Compound Name: *Imazaquin*

Cat. No.: B1671739

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Application Note and Protocol for the GC-MS Analysis of Imazaquin

Introduction

Imazaquin is a selective herbicide belonging to the imidazolinone chemical family, widely used for the control of broadleaf weeds in various crops.^{[1][2]} Monitoring its residues in environmental and agricultural samples is crucial to ensure food safety and environmental protection. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the identification and quantification of pesticide residues.^[3] This document provides a detailed protocol for the analysis of **imazaquin** in soil and sunflower matrices using GC-MS, based on established methodologies.^[4]

Principle of the Method

The method involves the extraction of **imazaquin** from the sample matrix, followed by a cleanup step to remove interfering co-extractives. The purified extract is then analyzed by GC-MS. The gas chromatograph separates **imazaquin** from other components in the sample, and the mass spectrometer provides selective detection and quantification based on its unique mass spectrum. Selected Ion Monitoring (SIM) mode is often employed to enhance sensitivity and selectivity for trace-level analysis.^[4]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the GC-MS analysis of **imazaquin**.

| Parameter | Value | Reference |
|---|------------------------|-----------|
| Retention Time (RT) | 27.057 min | |
| Target Ion (m/z) | 297 | |
| Qualifier Ion 1 (m/z) | 265 | |
| Qualifier Ion 2 (m/z) | 227 | |
| Limit of Detection (LOD) | 0.02 µg/L | |
| Limit of Quantitation (LOQ) | 0.06 µg/L | |
| Linear Regression Equation | $y = 277.07x - 175.55$ | |
| Correlation Coefficient (R ²) | 0.996 | |
| Recovery in Sunflower | 104% | |
| Recovery in Soil | 105% | |
| Relative Standard Deviation (%RSD) | 0.5% | |

Experimental Protocols

1. Sample Preparation

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method or a solid-liquid extraction can be employed for sample preparation.

1.1. Solid-Liquid Extraction for Soil and Sunflower Samples

- Apparatus and Materials:

- 50-mL screw-capped falcon centrifuge tubes
- Shaking water bath

- Vortex mixer
- Centrifuge
- Syringe filters (PTFE)
- Reagents:
 - Ultrapure water
 - Diethyl ether:n-hexane (1:2 v/v)
 - Anhydrous sodium sulfate
- Procedure:
 - Weigh 5 g of the homogenized sample (sunflower or soil) into a 50-mL centrifuge tube.
 - Add 2 mL of ultrapure water and 15 mL of diethyl ether:n-hexane (1:2 v/v).
 - Place the tubes in a shaking water bath at 40°C for 90 minutes with stirring.
 - After extraction, centrifuge the tubes.
 - Transfer the supernatant (organic layer) to a clean tube containing anhydrous sodium sulfate to remove any residual water.
 - Vortex the mixture for 2 minutes.
 - Filter the extract through a PTFE syringe filter into a GC vial for analysis.

1.2. Derivatization (If Necessary)

For certain applications and to improve the volatility and thermal stability of **imazaquin**, a derivatization step may be considered. A common approach is silylation, which replaces active hydrogens with a trimethylsilyl (TMS) group.

- Reagents:

- N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS)
- Dichloromethane
- Procedure:
 - Evaporate the cleaned extract to dryness under a gentle stream of nitrogen.
 - Add 100 µL of BSTFA + 1% TMCS.
 - Heat the vial at 70°C for 30 minutes.
 - After cooling, add 500 µL of dichloromethane and 500 µL of water.
 - Vortex the mixture and inject 1 µL of the lower organic layer into the GC-MS.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Waters Xevo TQ-S micro Tandem Quadrupole Mass Spectrometer or equivalent
- Column: TRACE TR-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or similar non-polar column
- Injector: Splitless mode
- Injection Volume: 1-3 µL
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 min
 - Ramp 1: 25°C/min to 180°C
 - Ramp 2: 5°C/min to 280°C, hold for 10 min

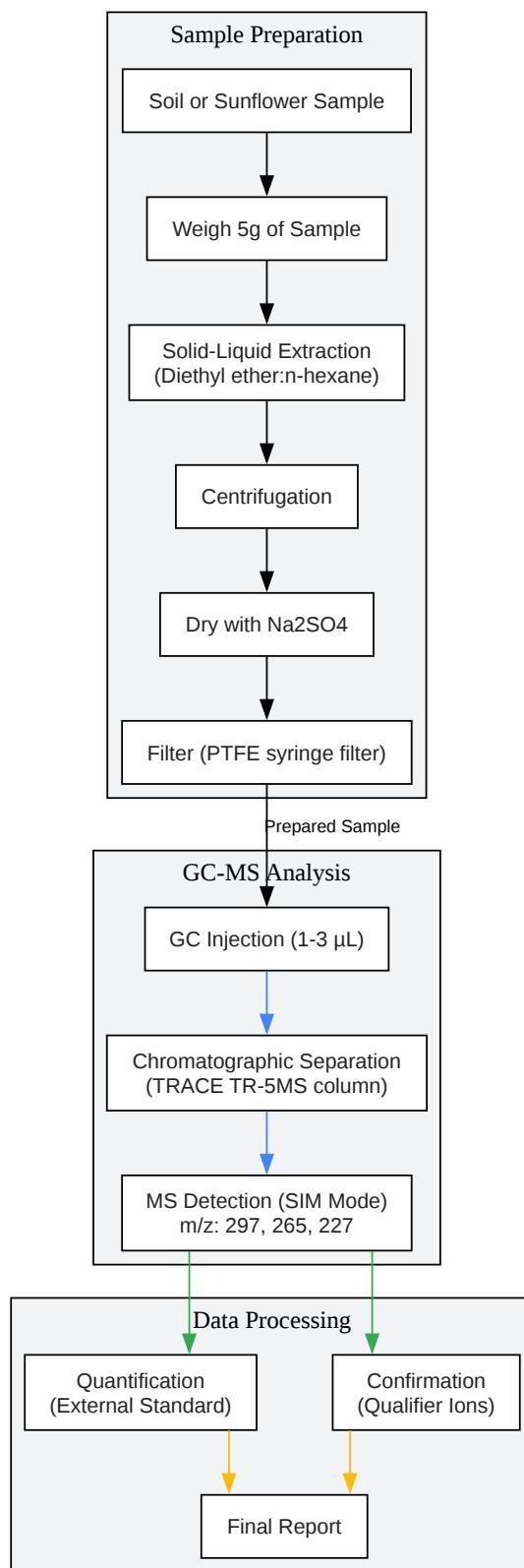
- MS Parameters:
 - Ionization Mode: Electron Impact (EI)
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Ions Monitored (m/z): 297 (quantification), 265, 227 (confirmation)

3. Method Validation

The analytical method should be validated to ensure its performance characteristics are suitable for the intended application. Key validation parameters include:

- Linearity: A calibration curve should be constructed using at least five concentration levels of **imazaquin** standards. The correlation coefficient (R^2) should be ≥ 0.99 .
- Accuracy and Precision: Determined by analyzing replicate spiked samples at different concentration levels. Recoveries should be within 70-120% with a relative standard deviation (RSD) of $\leq 20\%$.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified, respectively.

Experimental Workflow Diagram

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Caption: Workflow for the GC-MS analysis of **imazaquin**.

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